Technical Analysis: Benzyl -Propyl Acrylate (B PA)

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Compound of Interest

Compound Name:	*Benzyl 2-propylacrylate*
CAS No.:	*118785-93-6*
Cat. No.:	*B052296*

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Structural Validation, Impurity Profiling, and Polymerization Potential

Executive Summary

Benzyl

-propyl acrylate (B

PA), CAS 118785-93-6, represents a specialized class of

-substituted acrylate monomers. Unlike simple benzyl acrylate, the introduction of a propyl chain at the

-position introduces significant steric bulk, altering both the monomer's reactivity ratios (

) and the glass transition temperature (

) of the resulting polymers. This guide provides a rigorous structural analysis framework, moving beyond basic identification to precise impurity profiling required for controlled radical polymerization (ATRP, RAFT) applications where stoichiometric purity is paramount.

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Part 1: Molecular Architecture & Specifications

The structural integrity of B

PA hinges on the precise substitution of the

-proton with a propyl group. This modification is not merely cosmetic; it acts as a kinetic throttle during polymerization, suppressing chain transfer events common in simple acrylates.

Property	Specification	Technical Note
IUPAC Name	Benzyl 2-methylenepentanoate	Often referred to as Benzyl 2-propylacrylate
CAS Number	118785-93-6	Distinct from Benzyl Acrylate (2495-35-4)
Formula		Molecular Weight: 204.27 g/mol
Boiling Point	~110°C (at reduced pressure)	High boiling point requires vacuum distillation for purification
Refractive Index	High ( )	Attributed to the aromatic benzyl moiety; useful for optical resins

Part 2: Synthesis-Driven Impurity Logic

To analyze B

PA effectively, one must understand its genesis. The most common synthetic route involves the esterification of 2-propylacrylic acid with benzyl alcohol, or the Baylis-Hillman reaction pathway. This context defines the "Critical Impurities" list.

Impurity Profiling Matrix

- Benzyl Alcohol (Reactant): Presence indicates incomplete conversion. Acts as a chain transfer agent in radical polymerization.
- -Propylacrylic Acid: Acidic residue. Can poison ATRP catalysts (copper complexes).

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- Dimer/Oligomers: Thermally generated during distillation if inhibitors (MEHQ) are depleted.

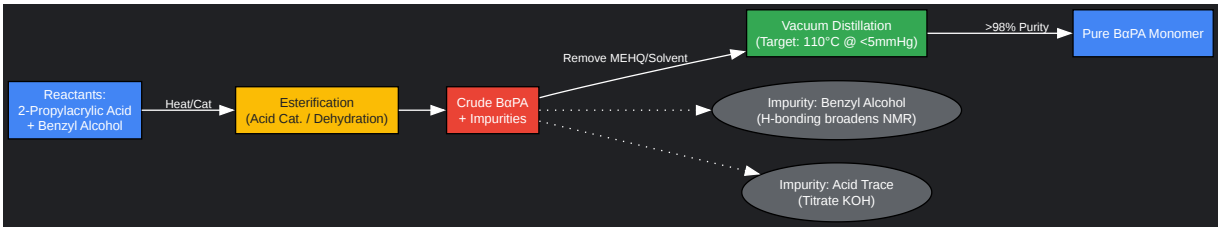

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Figure 1: Synthesis workflow highlighting the origin of critical impurities that dictate the analytical strategy.

Part 3: Spectroscopic Characterization Protocols

The definitive identification of B

PA requires distinguishing it from its structural isomers (e.g., butyl methacrylate or crotonates). The diagnostic "fingerprint" is the geminal vinyl pair split by the

-substituent.

Protocol 1: High-Resolution -NMR

Objective: Confirm

-substitution and quantify residual benzyl alcohol.

- Instrument: 400 MHz or higher (600 MHz preferred for splitting resolution).
- Solvent:

  (Chloroform-d) with TMS internal standard.
- Relaxation Delay (

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): Set to

seconds to ensure accurate integration of the aromatic protons vs. the propyl methyl group.

Spectral Assignment (Chemical Shift

):

- Vinyl Protons (

  ): Unlike simple acrylates (ABC system),

  -substitution simplifies this to two singlets (or fine doublets due to allylic coupling).

  - ~6.15 ppm (

    ): Proton trans to the ester carbonyl (

).
  - ~5.55 ppm (

    ): Proton cis to the ester carbonyl (

).
  - Diagnostic: The absence of a signal at ~6.4 ppm (typical of the

    -proton in simple acrylates) confirms the propyl substitution.
- Benzylic Methylene (

  ):

  - ~5.18 ppm (

    ): Sharp singlet. Broadening indicates acid impurities.
- Aromatic Ring:

  - 7.30–7.40 ppm (

    ): Multiplet.

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- -Propyl Chain:
  - ~2.35 ppm (
    ): Allylic methylene (
    attached to vinyl).
  - ~1.45 ppm (
    ): Middle methylene.
  - ~0.92 ppm (
    ): Terminal methyl.

Integration Check: Normalize the Benzylic Methylene (5.18 ppm) to 2.00. The Vinyl protons must integrate to 1.00 each (

). Any deviation suggests polymerization (loss of double bond) or contamination.

Protocol 2: FTIR Spectroscopy

Objective: Rapid purity screening.

- Carbonyl Stretch (
  ): 1720
  (Strong, Ester).
- Alkenyl Stretch (
  ): 1635
  . Note: This peak is weaker in
  -substituted acrylates than in simple acrylates due to symmetry/dipole changes.
- Aromatic Overtones: 1800–2000
  (Weak pattern characteristic of monosubstituted benzene).

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Part 4: Chromatographic Purity Assessment (GC-MS)

For drug delivery applications, monomer purity must exceed 99.5%. GC-MS is the gold standard for detecting trace isomers.

Method Parameters

- Column: DB-5ms or equivalent (5% Phenyl-arylene, 95% Methylpolysiloxane).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet Temp: 250°C (Split ratio 50:1).
- Oven Program:
  - Hold 50°C for 2 min.
  - Ramp 10°C/min to 280°C.
  - Hold 5 min.
- MS Source: EI (70 eV).

Interpretation

- Retention Time: B

  PA will elute significantly later than Benzyl Acrylate due to increased molecular weight (+42 Da).

- Fragmentation Pattern:
  - m/z 91 (Base Peak): Tropylium ion (

    ), characteristic of benzyl esters.
  - m/z 204: Molecular ion (

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).

- Loss of Benzyl: Fragment at

  .

Part 5: Polymerization Potential & Applications

The

-propyl group serves as a steric shield. In "living" radical polymerization (ATRP), this shielding reduces the rate of propagation (

) compared to methyl acrylate but enhances the stability of the radical intermediate.

Key Application Insight: Researchers utilize B

PA to tune the Glass Transition Temperature (

).

- Poly(Benzyl Acrylate)

  : ~6°C.

- Poly(Benzyl Methacrylate)

  : ~54°C.

- Poly(Benzyl

  -propyl Acrylate): Expected

  is lower than the methacrylate analog due to the plasticizing effect of the longer propyl chain (internal plasticization), likely in the range of 20–35°C, making it ideal for flexible, high-refractive-index coatings.

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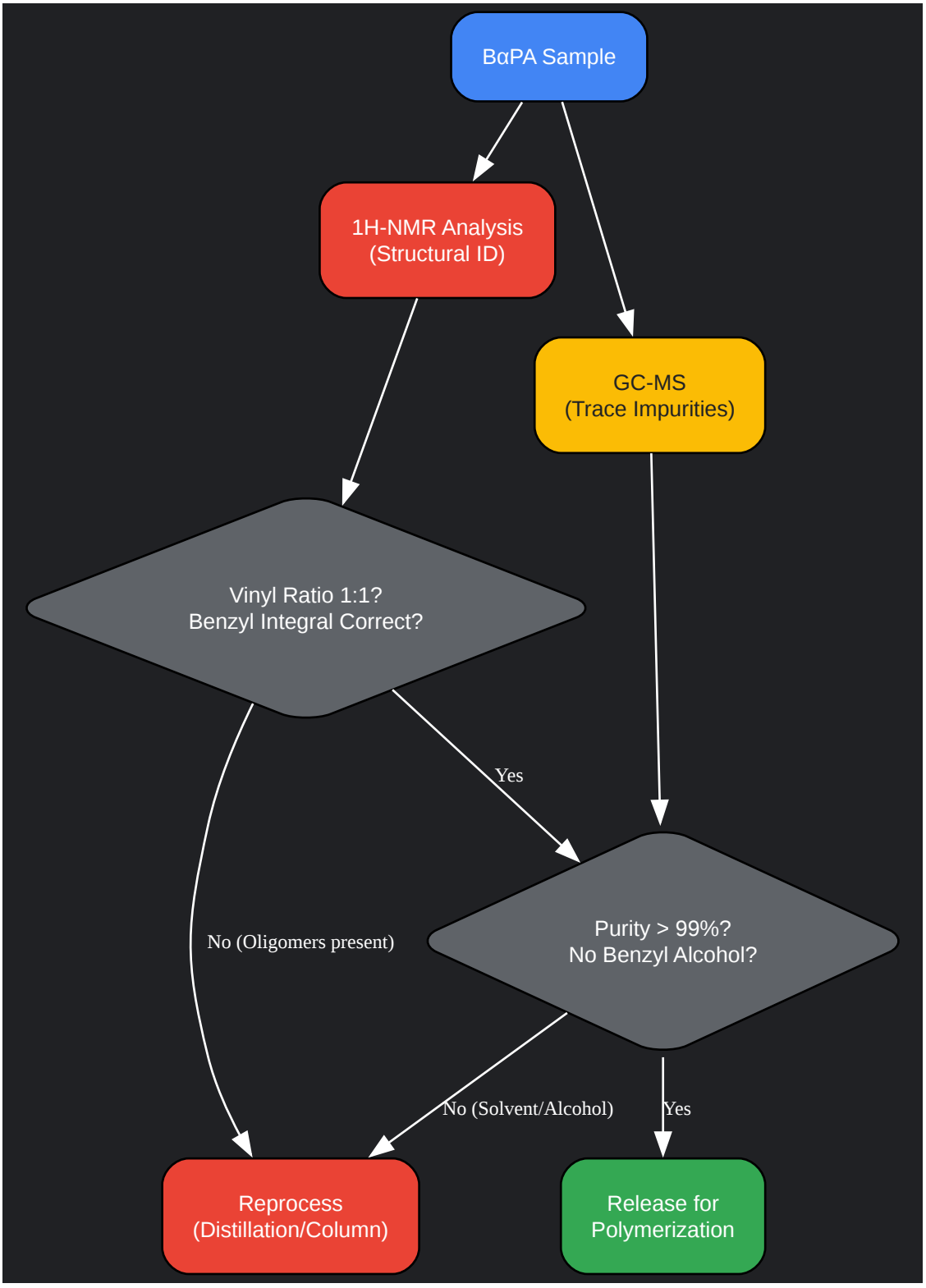

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Figure 2: Analytical decision tree for validating monomer quality prior to sensitive polymerization reactions.

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